

Application Note & Protocol: Quantification of Acetyl Tributyl Citrate-d3 in Complex Matrices

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Compound of Interest

Compound Name: *Acetyl tributyl citrate-d3*

Cat. No.: *B12425288*

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Introduction

Acetyl tributyl citrate (ATBC) is a widely used plasticizer and a safer alternative to phthalates in various consumer products, including food packaging and medical devices.^{[1][2][3]}

Consequently, monitoring its presence and concentration in biological and environmental samples is of significant interest to researchers in toxicology, pharmacokinetics, and environmental science.^{[4][5]} **Acetyl tributyl citrate-d3** (ATBC-d3) serves as an ideal internal standard for quantification studies using mass spectrometry due to its chemical similarity to the unlabeled form and its distinct mass. This document provides a detailed protocol for spiking ATBC-d3 into complex matrices and its subsequent quantification.

Physicochemical Properties of Acetyl Tributyl Citrate

ATBC is a colorless, odorless, oily liquid that is insoluble in water but soluble in most organic solvents.^{[1][2]} It is stable under recommended storage conditions.^{[6][7]}

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₄ O ₈	[2]
Molecular Weight	402.5 g/mol	[6]
Boiling Point	343 °C	[2]
Melting Point	-80 °C	[6]
Flash Point	204 °C	[2]
Solubility in water	Insoluble	[2]
LogP	4.92	[6]

Experimental Protocols

This section outlines the necessary procedures for preparing stock solutions, spiking complex matrices, and preparing samples for analysis.

1. Preparation of Stock and Working Solutions

Proper preparation of stock and working solutions is critical for accurate quantification.

- ATBC-d3 Stock Solution (1 mg/mL):
 - Accurately weigh 10 mg of ATBC-d3.
 - Dissolve in 10 mL of a suitable organic solvent such as methanol or acetonitrile.
 - Store the stock solution at -20°C in a tightly sealed glass vial.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by serially diluting the stock solution with the same solvent.
 - The concentration of these solutions should cover the expected range of the analyte in the samples. A typical range might be from 0.1 µg/mL to 10 µg/mL.[8]

- Store working solutions at -20°C and bring to room temperature before use.[8]

2. Spiking Protocol for Complex Matrices

The following protocols are provided for plasma, tissue homogenate, and soil samples.

- Plasma:
 - Thaw frozen plasma samples on ice to prevent degradation of endogenous components.
 - For calibration standards, spike 90 µL of blank rat plasma with 10 µL of the appropriate working standard solution.[8]
 - For quality control (QC) samples, spike a separate set of plasma aliquots with known concentrations of the analyte to fall within the low, medium, and high points of the calibration curve.
 - For unknown samples, add a known amount of ATBC-d3 working solution to a defined volume of the plasma sample. The final concentration of the internal standard should be consistent across all samples and calibration standards. A typical concentration for an internal standard is 100 ng/mL.[8]
- Tissue Homogenate:
 - Accurately weigh a portion of the tissue sample.
 - Homogenize the tissue in a suitable buffer (e.g., phosphate-buffered saline) to create a consistent homogenate (e.g., 10% w/v).
 - Spike the tissue homogenate with the ATBC-d3 working solution as described for plasma.
- Soil:
 - Air-dry the soil sample and sieve to remove large debris.
 - Accurately weigh a portion of the dried soil.
 - Spike the soil sample directly with a known amount of ATBC-d3 working solution.

- Allow the solvent to evaporate completely before proceeding with extraction.

3. Sample Preparation for Analysis

The goal of sample preparation is to extract ATBC-d3 from the matrix and remove interferences.[\[9\]](#)

- Protein Precipitation (for Plasma and Tissue Homogenate):
 - To a 50 μL aliquot of spiked plasma or tissue homogenate, add 150 μL of cold methanol or acetonitrile containing the internal standard (if not already added).[\[8\]](#)
 - Vortex the samples vigorously for 1 minute to ensure complete protein precipitation.
 - Centrifuge the samples at 12,000 rpm for 5 minutes at 4°C.[\[8\]](#)
 - Carefully collect the supernatant for LC-MS/MS analysis.[\[8\]](#)
- Liquid-Liquid Extraction (LLE) (for Aqueous Samples):
 - To a known volume of the aqueous sample, add a suitable extraction solvent such as hexane.[\[10\]](#)
 - Vortex for an extended period (e.g., 30 minutes) to ensure efficient extraction.[\[11\]](#)
 - Centrifuge to separate the organic and aqueous layers.
 - Collect the organic layer containing the analyte.
 - Evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in the mobile phase for analysis.
- Solid-Phase Extraction (SPE) (for Cleaner Samples):
 - Condition a C18 SPE cartridge with methanol followed by water.[\[12\]](#)
 - Load the pre-treated sample onto the cartridge.
 - Wash the cartridge with water to remove polar interferences.[\[12\]](#)

- Elute the analyte with a suitable organic solvent (e.g., acetonitrile/methanol mixture).[12]
- Evaporate the eluate and reconstitute as described for LLE.

Analytical Method: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and selective quantification of ATBC-d3.[4][8]

LC Parameters:

Parameter	Condition	Reference
Column	Kinetex C18 (2.1 mm × 50 mm, 2.6 μm) or equivalent	[8]
Mobile Phase A	0.1% formic acid in water	[8]
Mobile Phase B	0.1% formic acid in 90% acetonitrile	[8]
Flow Rate	0.3 mL/min	[8]
Column Temperature	30 °C	[8]
Injection Volume	5-10 μL	

Gradient Elution:

Time (min)	% Mobile Phase B
0.0	10
1.0	100
4.0	100
4.1	10
6.0	10

MS/MS Parameters:

The mass spectrometer should be operated in positive electrospray ionization (ESI) mode with multiple reaction monitoring (MRM).[8]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Fragmentor Voltage (V)	Collision Energy (V)
ATBC	403.2	129.0	80	20
ATBC-d3	406.2	129.0 or other specific fragment	Optimize experimentally	Optimize experimentally
A TEC (IS)	319.1	157.0	70	10
Tributyl Citrate (IS)	361.4	259.2	Optimize experimentally	Optimize experimentally

Note: The precursor ion for ATBC-d3 will be higher than that of ATBC by the number of deuterium atoms. The product ions may be the same or different depending on the location of the deuterium labels. These parameters should be optimized experimentally.

Data Presentation

Quantitative data should be summarized in clear and structured tables.

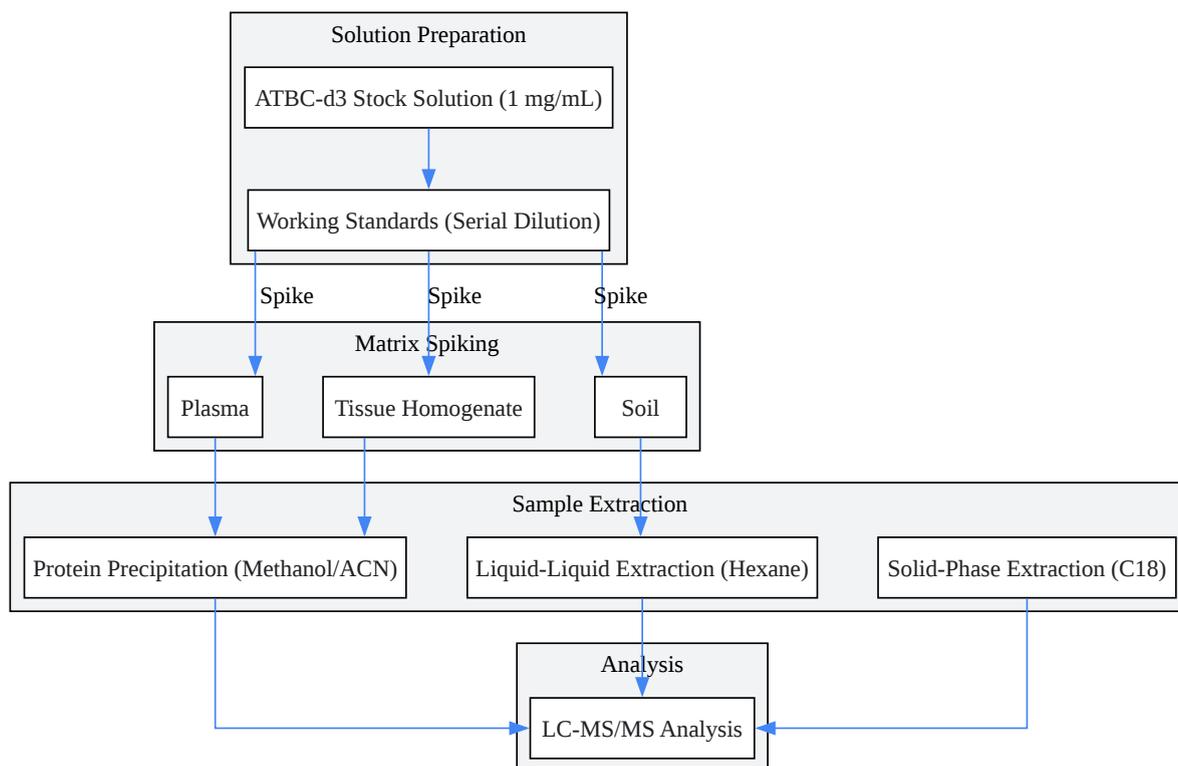
Table 1: Calibration Curve Data

Concentration (ng/mL)	Peak Area (Analyte)	Peak Area (IS)	Peak Area Ratio (Analyte/IS)
10
50
100
200
500
1000

Table 2: Quality Control Sample Accuracy and Precision

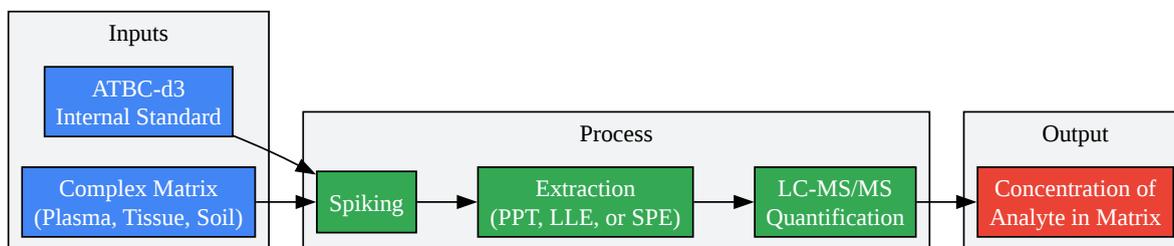
QC Level	Spiked Conc. (ng/mL)	Measured Conc. (Mean \pm SD, n=3)	Accuracy (%)	Precision (%RSD)
Low	30
Medium	400
High	800

Diagrams



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Caption: Experimental workflow for spiking and analysis.



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Caption: Logical relationship of the protocol steps.

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References

1. atamankimya.com [atamankimya.com]
2. longchangchemical.com [longchangchemical.com]
3. [Frontiers | Analysis of the effects of acetyl tributyl citrate on bone cancer based on network toxicology and molecular docking](#) [frontiersin.org]
4. researchgate.net [researchgate.net]
5. [Acetyl Tributyl Citrate Exposure at Seemingly Safe Concentrations Induces Adverse Effects in Different Genders of Type 2 Diabetes Mice, Especially Brain Tissue - PMC](#) [pmc.ncbi.nlm.nih.gov]
6. [Acetyl Tributyl Citrate | C20H34O8 | CID 6505 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
7. redox.com [redox.com]
8. [Pharmacokinetic Properties of Acetyl Tributyl Citrate, a Pharmaceutical Excipient - PMC](#) [pmc.ncbi.nlm.nih.gov]
9. analyticalscience.wiley.com [analyticalscience.wiley.com]

- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
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